

Slu-PP-915: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: *Slu-PP-915*

Cat. No.: *B12392758*

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the novel pan-ERR agonist, **Slu-PP-915**, with a focus on its stability and solubility in Dimethyl Sulfoxide (DMSO).

Slu-PP-915 is a potent small molecule agonist that targets all three estrogen-related receptor (ERR) isoforms: ERR α , ERR β , and ERR γ .^{[1][2][3]} As a modulator of these key nuclear receptors, **Slu-PP-915** plays a significant role in regulating cellular energy homeostasis, mitochondrial function, and fatty acid metabolism.^{[4][5][6]} Its ability to mimic the effects of exercise by activating metabolic pathways has positioned it as a valuable tool in preclinical research for various conditions, including heart failure and metabolic diseases.^{[4][7][8][9]}

Mechanism of Action

Slu-PP-915 exerts its effects by binding to and activating the ERR α , ERR β , and ERR γ nuclear receptors. This activation leads to the transcriptional upregulation of a suite of genes involved in critical metabolic processes.^[10] Key downstream targets include PGC-1 α (peroxisome proliferator-activated receptor-gamma coactivator 1-alpha), a master regulator of mitochondrial biogenesis, and enzymes involved in fatty acid oxidation and the tricarboxylic acid (TCA) cycle.^{[1][10]}

Furthermore, **Slu-PP-915** has been shown to induce the expression of Transcription Factor EB (TFEB), a primary regulator of the autophagy-lysosome pathway.[7][11] This induction of autophagy suggests a role for **Slu-PP-915** in cellular clearance and homeostasis.

Solubility and Stability in DMSO

Proper handling and storage of **Slu-PP-915** are crucial for maintaining its integrity and ensuring reproducible experimental results. DMSO is the recommended solvent for creating stock solutions.

Quantitative Data Summary

Parameter	Value	Source
Solubility in DMSO	10 mM	[2][8]
Storage of DMSO Stock Solution	Aliquoted and stored at -20°C	[8]
General Compound Stability in DMSO	Most compounds are stable for 15 weeks at 40°C. Water is a more significant factor in compound degradation than oxygen. No significant compound loss was observed after 11 freeze/thaw cycles.	[12]

Note: While specific long-term stability studies for **Slu-PP-915** in DMSO are not extensively published, the general stability of compounds in DMSO is well-documented. For optimal results, it is recommended to use fresh DMSO and store aliquots at -20°C to minimize freeze-thaw cycles.[8][12][13]

Experimental Protocols

Preparation of **Slu-PP-915** Stock Solution for In Vitro Studies

This protocol describes the preparation of a 10 mM stock solution of **Slu-PP-915** in DMSO, suitable for cell-based assays.

Materials:

- **Slu-PP-915** (MW: 341.16 g/mol)[\[3\]](#)[\[14\]](#)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer

Procedure:

- Calculate the required mass of **Slu-PP-915**. To prepare a 10 mM solution, use the following formula: $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 341.16 \text{ g/mol} \times 1000 \text{ mg/g} = 3.4116 \text{ mg}$
- Weigh **Slu-PP-915**. Accurately weigh out 3.41 mg of **Slu-PP-915** powder and place it in a sterile microcentrifuge tube.
- Add DMSO. Add 1 mL of anhydrous DMSO to the microcentrifuge tube containing the **Slu-PP-915** powder.
- Dissolve the compound. Vortex the solution until the **Slu-PP-915** is completely dissolved. Gentle warming may be applied if necessary.
- Aliquot and store. Aliquot the 10 mM stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C.[\[8\]](#)

In Vitro Treatment of C2C12 Myoblast Cells

This protocol outlines the treatment of C2C12 myoblast cells with **Slu-PP-915** to assess its effect on target gene expression.

Materials:

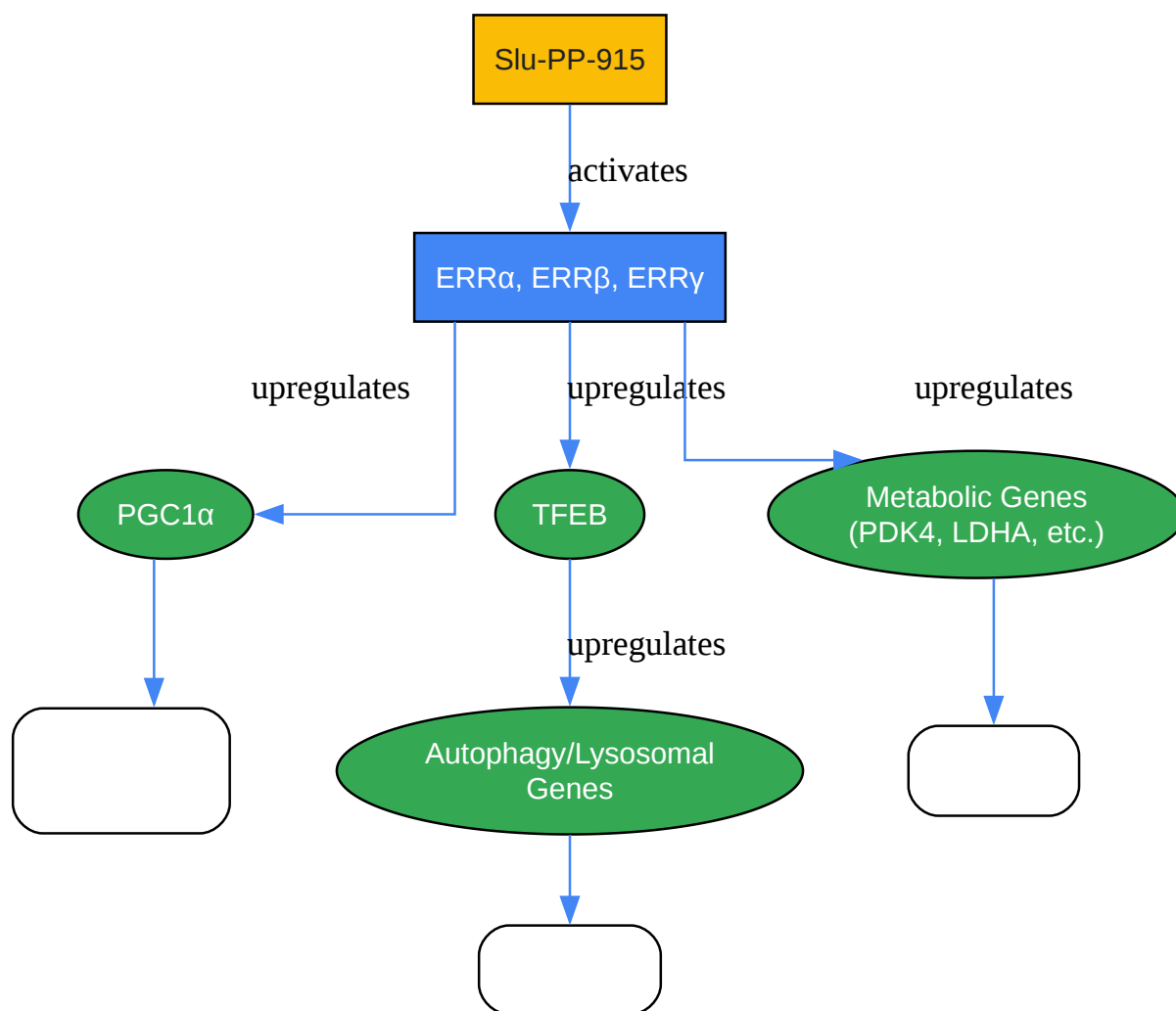
- C2C12 myoblast cells

- Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS) and 1% Penicillin-Streptomycin
- 6-well cell culture plates
- 10 mM **Slu-PP-915** stock solution in DMSO
- Phosphate Buffered Saline (PBS)
- RNA extraction kit
- qRT-PCR reagents and instrument

Procedure:

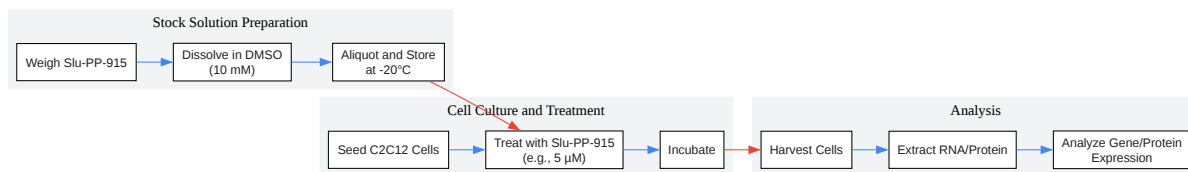
- Cell Seeding. Seed C2C12 myoblasts in 6-well plates at a density that will result in 70-80% confluency at the time of treatment.
- Cell Culture. Culture the cells overnight in a humidified incubator at 37°C with 5% CO₂.
- Preparation of Treatment Media. Prepare the desired concentrations of **Slu-PP-915** in fresh cell culture medium. For example, to achieve a final concentration of 5 µM, dilute the 10 mM stock solution 1:2000 in the medium. Prepare a vehicle control using the same concentration of DMSO.
- Cell Treatment. Remove the old medium from the cells and wash once with PBS. Add the prepared treatment and vehicle control media to the respective wells. A typical treatment concentration is 5 µM.[\[2\]](#)[\[7\]](#)
- Incubation. Incubate the cells for the desired time period (e.g., 3, 48, or 72 hours) to assess changes in gene and protein expression.[\[7\]](#)
- Harvesting and Analysis. After incubation, wash the cells with PBS and proceed with RNA or protein extraction to analyze the expression of ERR target genes such as PGC1α, PDK4, and LDHA using qRT-PCR or Western blotting.[\[2\]](#)

Visualizations



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Caption: **Slu-PP-915** signaling pathway.



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Caption: In Vitro experimental workflow.

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